

N-Benzylcinchonidinium Chloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Benzylcinchonidinium chloride*

Cat. No.: *B211478*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Benzylcinchonidinium chloride is a cinchona alkaloid-derived quaternary ammonium salt widely utilized as a chiral phase-transfer catalyst in asymmetric synthesis.^{[1][2]} Its ability to facilitate the formation of chiral centers with high enantioselectivity makes it a valuable tool in the pharmaceutical industry for the development of new drugs where stereochemistry is critical. ^[1] This guide provides a comprehensive overview of the safety, handling, and experimental protocols associated with **N-Benzylcinchonidinium chloride** to ensure its safe and effective use in a laboratory setting.

Chemical and Physical Properties

N-Benzylcinchonidinium chloride is a white to beige crystalline powder.^{[2][3]} Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	69257-04-1	[4]
Molecular Formula	C ₂₆ H ₂₉ CIN ₂ O	[4]
Molecular Weight	420.97 g/mol	[4]
Appearance	White to beige crystalline powder	[2] [3]
Melting Point	173 °C / 210 °C (decomposes)	[3] [4]
Optical Rotation	[α]20/D -180° (c = 1.3 in H ₂ O)	[4]
Solubility	Soluble in water and methanol.	

Safety and Hazard Information

N-Benzylcinchonidinium chloride is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Skin Sensitization	Category 1A	H317: May cause an allergic skin reaction
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Source: GHS classification information is compiled from multiple Safety Data Sheets.

First Aid Measures

In the event of exposure, prompt and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if skin irritation or a rash occurs.
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **N-Benzylcinchonidinium chloride**.

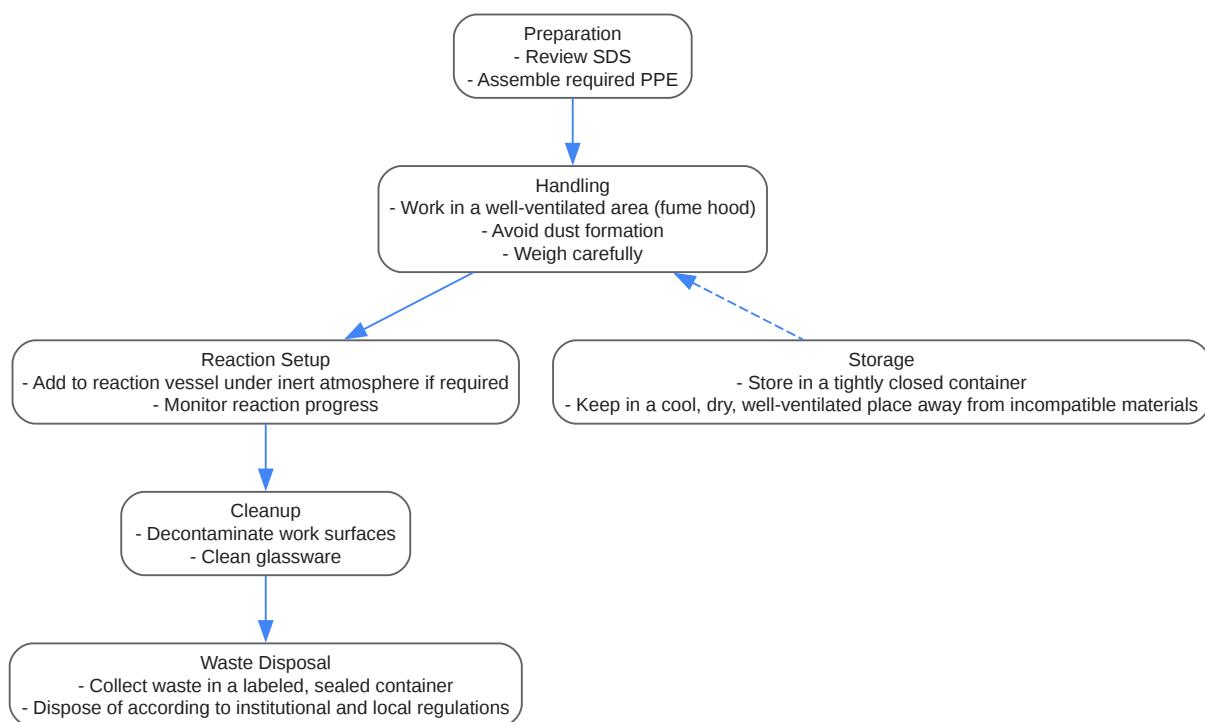
Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin and Hand Protection	Impervious gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if dust formation is likely or ventilation is insufficient.

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure laboratory safety.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **N-Benzylcinchonidinium chloride**.



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A logical workflow for the safe handling of **N-Benzylcinchonidinium chloride**.

Storage Recommendations

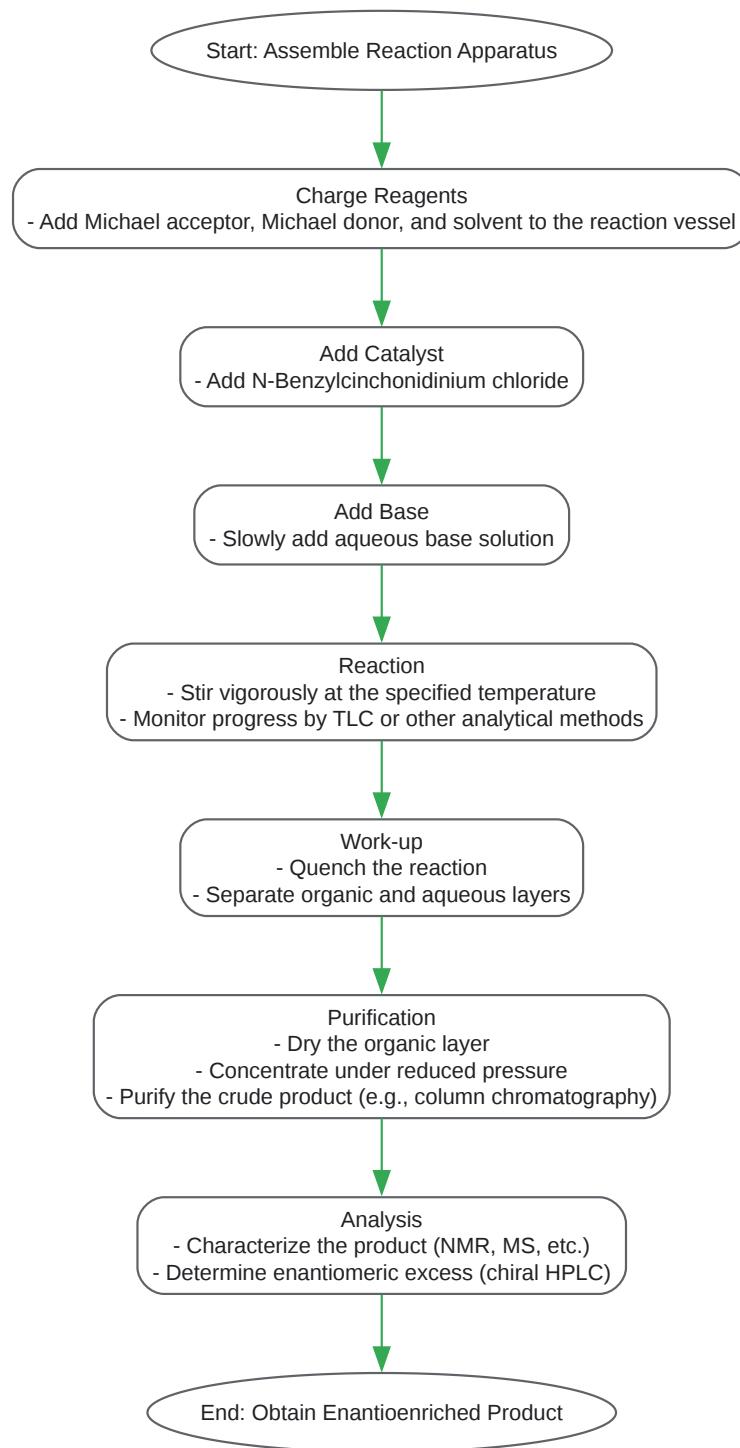
Store **N-Benzylcinchonidinium chloride** in a tightly closed container in a dry, cool, and well-ventilated place.^[2] Keep it away from incompatible materials such as strong oxidizing agents.

Experimental Protocols

N-Benzylcinchonidinium chloride is a versatile chiral phase-transfer catalyst. Below is a general, representative protocol for its use in an asymmetric Michael addition reaction. Researchers should adapt this protocol based on the specific requirements of their reaction.

General Experimental Workflow for Asymmetric Michael Addition

The following diagram outlines a typical experimental workflow for an asymmetric Michael addition reaction using **N-Benzylcinchonidinium chloride** as a phase-transfer catalyst.



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